

Technical Guide: Molecular Weight of 1-Butanamine, Hydrofluoride

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Compound of Interest

Compound Name: 1-Butanamine, hydrofluoride

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed breakdown of the molecular weight of **1-Butanamine, hydrofluoride**. The information is presented to be a useful reference for researchers and professionals in the fields of chemistry and drug development.

Overview of Components

1-Butanamine, hydrofluoride is the salt formed from the reaction of the weak base 1-Butanamine and the weak acid, hydrofluoric acid (hydrogen fluoride). Understanding the molecular weights of the individual components is crucial for determining the molecular weight of the resulting salt.

- 1-Butanamine: An organic compound and a primary amine with a characteristic fishy, ammonia-like odor. Its molecular formula is $C_4H_{11}N$.^{[1][2][3]}
- Hydrofluoride (Hydrogen Fluoride): An inorganic compound with the chemical formula HF .^[4]^{[5][6]} It is a colorless gas or liquid and is the precursor to hydrofluoric acid.^[4]

Molecular Weight Data

The following table summarizes the molecular formulas and molecular weights of **1-Butanamine, hydrofluoride**, and their resulting salt.

Compound	Molecular Formula	Molar Mass (g/mol)
1-Butanamine	C4H11N	73.1368[1][3]
Hydrofluoride	HF	20.0064[5]
1-Butanamine, hydrofluoride	C4H12FN	93.1432

Calculation of Molecular Weight

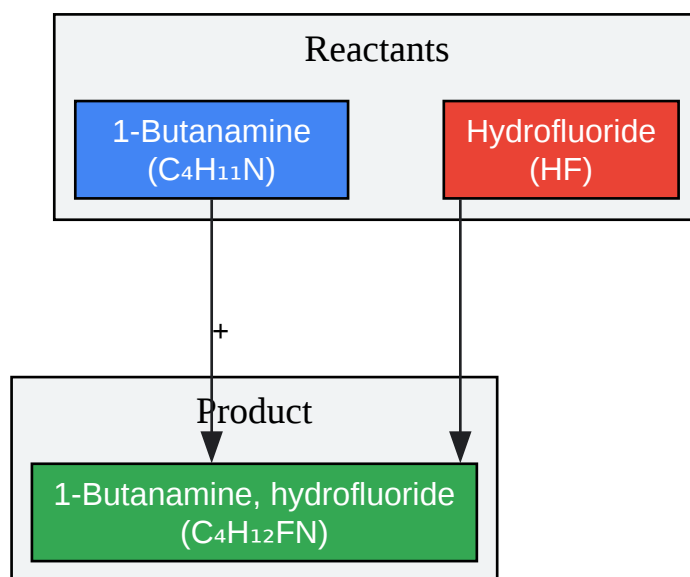
The molecular weight of **1-Butanamine, hydrofluoride** is the sum of the molecular weights of 1-Butanamine and hydrofluoride.

- Molecular Weight of 1-Butanamine: 73.1368 g/mol [1][3]
- Molecular Weight of Hydrofluoride: 20.0064 g/mol [5]

Total Molecular Weight = 73.1368 g/mol + 20.0064 g/mol = 93.1432 g/mol

Formation of 1-Butanamine, hydrofluoride

The formation of **1-Butanamine, hydrofluoride** is an acid-base reaction where the lone pair of electrons on the nitrogen atom of 1-Butanamine accepts a proton (H+) from hydrofluoric acid. This forms the butylammonium cation and the fluoride anion, which are ionically bonded.



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Caption: Formation of **1-Butanamine, hydrofluoride** from its reactants.

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